

The Influence of Estratetraenol on Social Cognition and Mood: A Technical Whitepaper

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Compound of Interest

Compound Name: ESTRATETRAENOL

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Estratetraenol (EST), a steroid found in the urine of pregnant women, has been a subject of scientific inquiry for its potential role as a human pheromone influencing social cognition and mood. This technical guide provides a comprehensive overview of the current state of research on EST's effects. It synthesizes quantitative data from key studies, details experimental methodologies, and elucidates the proposed neurobiological pathways through which EST may exert its influence. The evidence to date, while in some aspects conflicting, suggests that EST can modulate aspects of social perception, particularly in males, and may have subtle, context-dependent effects on mood. The primary mechanism of action is likely mediated by the main olfactory epithelium, with subsequent processing in limbic and hypothalamic brain regions. This document aims to serve as a detailed resource for researchers and professionals in drug development interested in the nuanced effects of this putative human chemosignal.

Introduction

The concept of human pheromones, chemical signals that trigger innate social or sexual responses in others of the same species, has been a topic of considerable debate.

Estratetraenol (estra-1,3,5(10),16-tetraen-3-ol), a steroid structurally related to estrogen, is one of the most studied candidates for a female-to-male signaling molecule. Initial hypotheses centered on its role as a sexual attractant, but subsequent research has explored more subtle

influences on social cognition and mood. This whitepaper consolidates the existing scientific literature to provide a technical overview for researchers and drug development professionals.

Effects on Social Cognition

Research into the effects of **estratetraenol** on social cognition has primarily focused on its impact on male perception and behavior, yielding some of the more consistent findings in the field.

Quantitative Data on Social Cognition

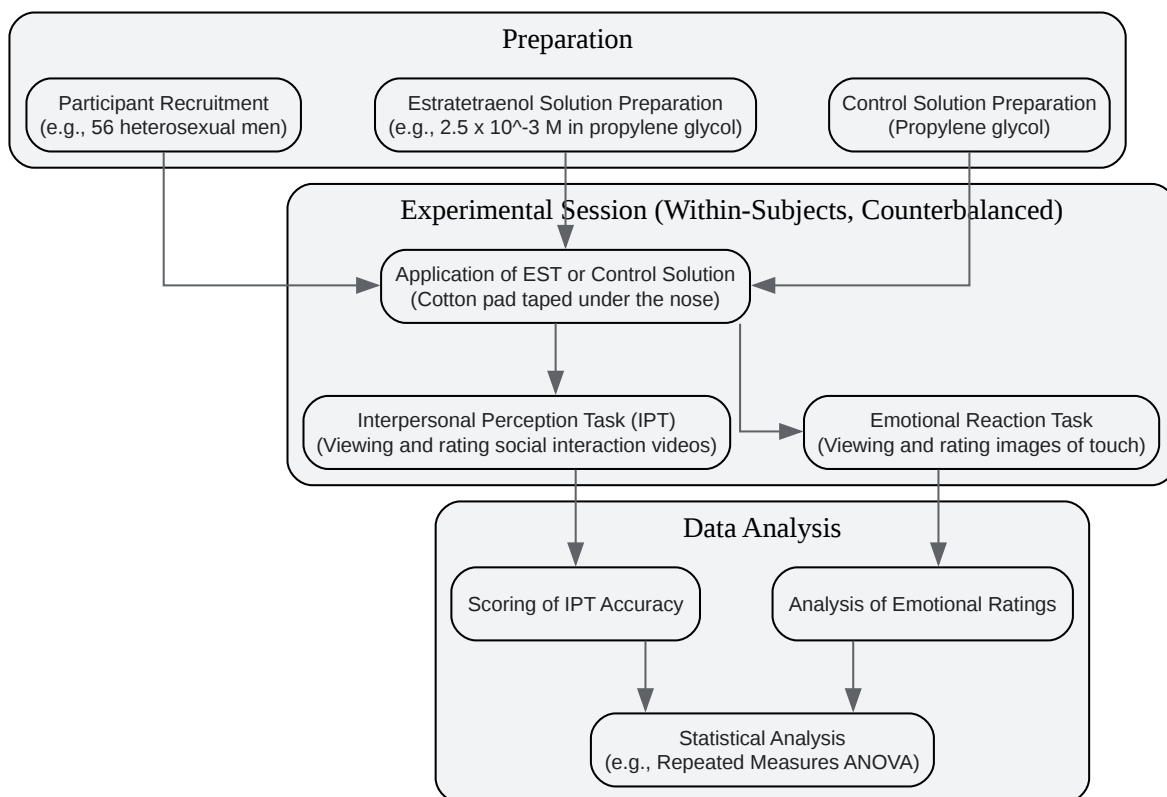
The following table summarizes the key quantitative findings from studies investigating the influence of EST on social cognition.

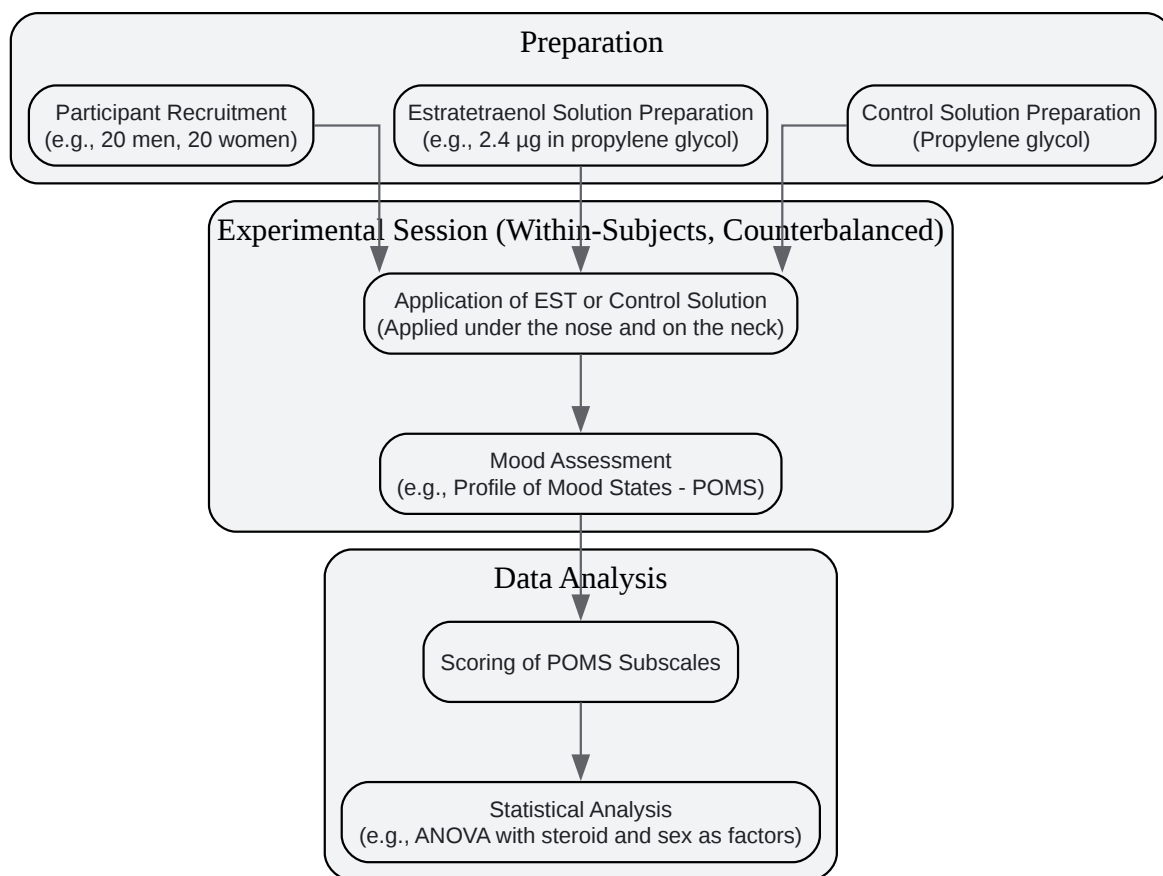
Study	Participants	Task	Key Findings	Statistics
Oren et al. (2019)[1]	56 heterosexual men	Interpersonal Perception Task (IPT)	Improved accuracy in the "Intimacy" subscale of the IPT.	Significant interaction between compound and IPT block ($F(4, 220) = 2.57$, $p = 0.038$, $\eta^2p = 0.04$). Post-hoc analysis showed significant improvement in the Intimacy block ($p = 0.02$).
Oren et al. (2019)[1]	64 heterosexual men	Emotional reaction to touch	Stronger emotional reaction to images of romantic touch.	Significant main effect for compound in the touch condition ($F(1, 63) = 4.14$, $p = 0.046$, $\eta^2p = 0.06$).

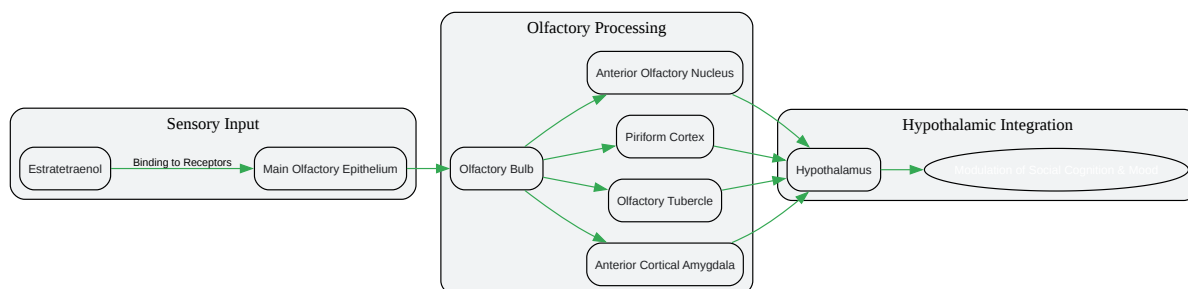
Experimental Protocols for Social Cognition Studies

A representative experimental protocol for investigating the effects of EST on social cognition is detailed below, based on the methodology of Oren et al. (2019).^[1]

Experimental Workflow: Social Cognition Study







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References

- 1. McClintock discovers two odorless chemical signals influence mood [chronicle.uchicago.edu]
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